

Application Notes and Protocols for 7-Oxodocosanoic Acid in Lipidomics

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Compound of Interest

Compound Name: 7-Oxodocosanoic acid

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Introduction

7-Oxodocosanoic acid is a long-chain oxo-fatty acid, a class of lipid molecules that are gaining increasing interest in the field of lipidomics. As derivatives of docosanoic acid, these oxidized lipids are implicated in a variety of physiological and pathological processes. Their study can provide valuable insights into cellular signaling, metabolic regulation, and the pathogenesis of various diseases. These application notes provide a comprehensive overview of the role of **7-Oxodocosanoic acid** in lipidomics and detailed protocols for its analysis.

While specific quantitative data for **7-Oxodocosanoic acid** are not extensively available in the literature, this document provides representative data for related long-chain fatty acids to offer a contextual framework for researchers. The experimental protocols are based on established methodologies for the analysis of similar keto- and fatty acids and can be adapted for the specific analysis of **7-Oxodocosanoic acid**.

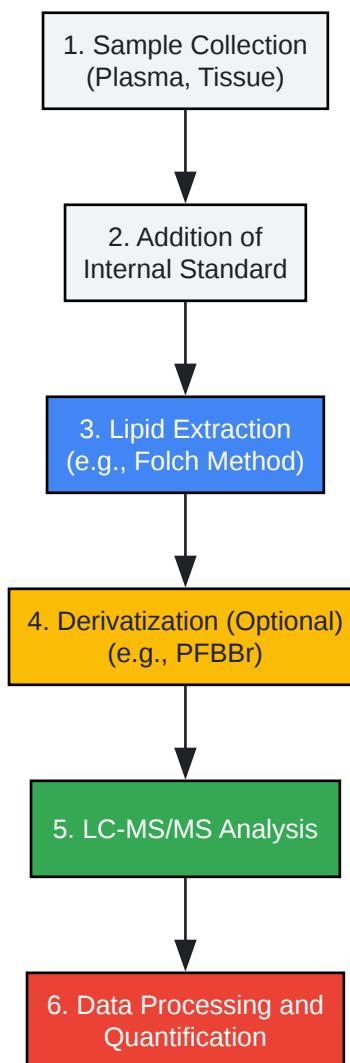
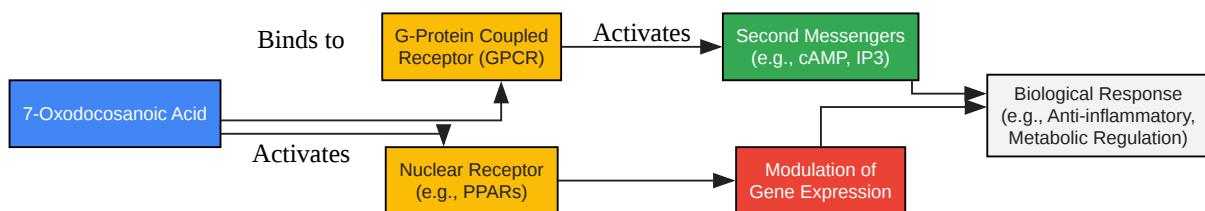
Quantitative Data Summary

Quantitative analysis of **7-Oxodocosanoic acid** in biological matrices is an emerging area of research. To provide a reference, the following table summarizes the concentration ranges of the parent molecule, docosanoic acid, and other related very-long-chain fatty acids in human plasma and rodent tissues. These values can serve as a preliminary guide for estimating the potential concentrations of **7-Oxodocosanoic acid**.

Analyte	Matrix	Species	Concentration Range	Citation
Docosanoic Acid (C22:0)	Plasma	Human	65.66 µmol/L (average)	[1]
Hexacosanoic Acid (C26:0)	Plasma	Human	Significantly reduced from baseline in X-ALD patients after treatment	[2]
Docosahexaenoic Acid (DHA; C22:6n-3)	Brain	Human	~10-20% of total brain lipids	[3]
Docosahexaenoic Acid (DHA; C22:6n-3)	Liver, Heart, Lung	Rat	0.01-18.7% of total fatty acids in (n-3)-adequate diet	[4]
Arachidonic Acid (AA; C20:4n-6)	Brain	Human	~25% of total brain fatty acids (with DHA)	[5]

Hypothesized Signaling Pathway

Direct signaling pathways for **7-Oxodocosanoic acid** have not yet been fully elucidated. However, based on the known signaling of the structurally related docosahexaenoic acid (DHA), a potential pathway can be hypothesized. DHA is known to be a precursor for neuroprotective and anti-inflammatory mediators and influences membrane-dependent signaling cascades. It is plausible that **7-Oxodocosanoic acid** could act as a signaling molecule, potentially through G-protein coupled receptors (GPCRs) or by modulating the activity of nuclear receptors, thereby influencing gene expression related to inflammation and metabolism.



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